

# commercial suppliers and available purity grades of 1,3,5-Triisopropylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B165165

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An In-depth Technical Guide to **1,3,5-Triisopropylbenzene** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3,5-triisopropylbenzene** (TIPB), a versatile aromatic hydrocarbon. The document details its commercial availability, purity grades, synthesis, and key applications in research and development, particularly within the pharmaceutical and specialty chemical sectors.

# **Commercial Availability and Purity**

**1,3,5-Triisopropylbenzene** is available from a range of commercial suppliers, with purity grades typically suitable for laboratory synthesis and further manufacturing. High-purity grades are essential for applications in the pharmaceutical and specialty chemicals industries where stringent quality standards are required[1].



Supplier	Purity Grade(s)	Notes
Sigma-Aldrich	95%[2]	Also employed as a micelle expander in the synthesis of mesoporous silica.[2]
Thermo Scientific Chemicals	95%, ≥94.0% (GC)[3][4]	Available in various quantities. [3][4]
Chem-Impex	≥ 95% (GC)[5]	-
MedChemExpress	98.70%, 98.15%[6][7]	Marketed as a probe molecule for assessing zeolite materials.  [6]
ChemScene	≥95%[8]	-
Simson Pharma Limited	High Purity	Accompanied by a Certificate of Analysis.[9]
SARA Research & Development Centre	Industrial Grade	For electronic, polymer, and pharmaceutical uses.[10]

# **Physicochemical Properties**

**1,3,5-Triisopropylbenzene** is a colorless liquid known for its unique structure, which imparts properties like high thermal stability and low volatility.[5]



Property	Value	
CAS Number	717-74-8[2][3][5][11]	
Molecular Formula	C15H24[3][5][11]	
Molecular Weight	204.35 g/mol [2][5][11]	
Boiling Point	232-236 °C[2][5]	
Density	0.845 - 0.854 g/mL at 25 °C[2][5]	
Refractive Index	n20/D 1.488[2][5]	
Melting Point	-7 °C[5]	
Flash Point	87 °C (closed cup)[2]	

# Synthesis and Purification Protocols Synthesis via Friedel-Crafts Alkylation using Ionic Liquids

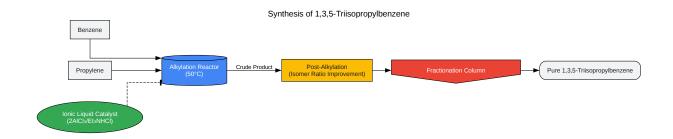
A common method for synthesizing **1,3,5-triisopropylbenzene** is the alkylation of benzene with propylene.[12] The use of ionic liquids as catalysts has been explored to optimize this process.

#### Experimental Protocol:

- Catalyst: 2AlCl<sub>3</sub>/Et<sub>3</sub>NHCl ionic liquid is identified as a preferred catalyst.[12]
- Reactants: Benzene and propylene.
- Reaction Conditions:
  - Ionic Liquid Volume Ratio: 0.1[12]
  - Reaction Temperature: 50 °C[12]
  - Propylene Flow Rate: 3.50 mL/s[12]



- Procedure: The alkylation reaction is carried out under the specified conditions. A moderate post-alkylation step can be employed to increase the ratio of the desired 1,3,5-isomer to the 1,2,4-isomer.[12]
- Purification: Pure 1,3,5-triisopropylbenzene is obtained through fractionation of the product mixture.[12]



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Caption: Synthesis workflow of **1,3,5-Triisopropylbenzene**.

# Purification of 1,3,5-Triisopropylbenzene

A patented method describes the purification of impure **1,3,5-triisopropylbenzene** by removing isomeric impurities.

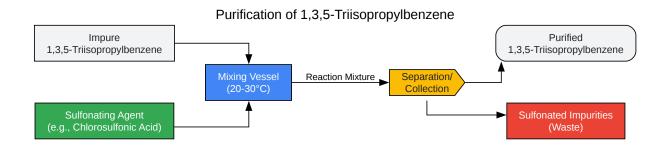
#### Experimental Protocol:

- Starting Material: Impure 1,3,5-triisopropylbenzene containing isomers like 1,2,4-triisopropylbenzene.
- Reagent: A sulfonating agent, preferably chlorosulfonic acid, is used.[13] The amount is approximately 20 mol percent relative to the impure starting material.[13]



#### • Procedure:

- Combine the impure 1,3,5-triisopropylbenzene and the sulfonating agent in a suitable reaction vessel (e.g., a round-bottomed flask) to form a reaction mixture.[13]
- Mix the reaction mixture by stirring or shaking at a temperature of about 0 °C or above, preferably between 20 °C and 30 °C.[13] The sulfonating agent will selectively react with the more reactive isomers.
- Collect the purified 1,3,5-triisopropylbenzene, which remains unreacted.[13]



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Caption: Purification workflow for **1,3,5-Triisopropylbenzene**.

## **Applications in Research and Development**

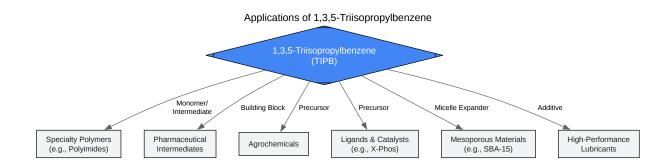
The unique structure of **1,3,5-triisopropylbenzene**, with its bulky isopropyl groups, provides significant steric hindrance and thermal stability, making it a valuable compound in various fields.[14][15]

- Chemical Intermediate: It is a key building block in the synthesis of more complex molecules.
   [1][15] It serves as a precursor for ligands and catalysts, such as Bret Phos and X-Phos, and is used to synthesize 2,4,6-triisopropyl-benzenesulfonyl chloride.
- Pharmaceutical and Agrochemical Synthesis: In the pharmaceutical and agrochemical industries, it is used as a starting material or intermediate for developing new active



compounds.[1][10][14] Its structure can be leveraged for steric control in complex organic reactions.[14]

- Polymer Science: TIPB is used as a monomer or intermediate in the production of specialty polymers and high-performance materials like polyimides, enhancing thermal stability and chemical resistance.[5][14]
- Solvent Applications: It serves as a non-polar solvent in organic synthesis.[5]
- Lubricants: It is used in the formulation of high-performance lubricants and additives due to its thermal stability.[3][5]
- Materials Science: It has been employed as a swelling agent or micelle expander in the synthesis of highly ordered mesoporous silica, such as SBA-15.[2]



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Caption: Key application areas of **1,3,5-Triisopropylbenzene**.

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